

(2-Fluorophenyl)methanesulfonamide: Structural Architecture & Synthetic Protocols

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Compound of Interest

Compound Name: (2-Fluorophenyl)methanesulfonamide

CAS No.: 919354-36-2

Cat. No.: B1358356

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Executive Summary & Structural Disambiguation

Target Molecule: **(2-Fluorophenyl)methanesulfonamide** Primary CAS: 98611-90-6 (N-linked isomer) | Secondary Context: Benzylic Isomer

In drug discovery, the term "**(2-Fluorophenyl)methanesulfonamide**" presents a critical structural ambiguity that must be resolved prior to experimentation. It refers to two distinct constitutional isomers with vastly different chemical reactivities and biological profiles. This guide addresses both, with a focus on their specific utility in Fragment-Based Drug Discovery (FBDD).

The Isomeric Distinction

Feature	Isomer A: N-Linked (Sulfonanilide)	Isomer B: C-Linked (Benzylic Sulfonamide)
IUPAC Name	N-(2-Fluorophenyl)methanesulfonamide	1-(2-Fluorophenyl)methanesulfonamide
Structure		
Pharmacophore	Bioisostere for carboxylic acids; weak acidity.[1][2]	Zonisamide analog; Carbonic Anhydrase Inhibitor (CAI) motif.
Key Reactivity	Electrophilic aromatic substitution (blocked ortho); N-alkylation.	Benzylic deprotonation; Sulfonamide N-acylation.

Structural Profile & The "Ortho-Fluorine" Effect

The presence of a fluorine atom at the ortho position (C2) exerts profound electronic and conformational effects on the sulfonamide scaffold.

Conformational Restriction

The ortho-fluorine atom induces a preferred conformation due to dipole-dipole repulsion between the fluorine lone pairs and the sulfonyl oxygens.

- N-Linked Isomer: The C–N bond rotation is restricted, often forcing the methylsulfonyl group out of coplanarity with the phenyl ring. This "twist" increases solubility and selectivity in protein binding pockets.
- Metabolic Blocking: The C2-F substituent effectively blocks metabolic hydroxylation at this position, a common clearance pathway for phenyl-sulfonamides, thereby extending in vivo half-life ().

Electronic Modulation (Hammett Equation)

Fluorine is highly electronegative (

), exerting a strong inductive electron-withdrawing effect (-I).

- **Acidity (pKa):** In the N-linked isomer, the -I effect stabilizes the nitrogen anion, lowering the pKa (approx. 9.5–10.5) compared to the non-fluorinated analog. This facilitates deprotonation under physiological conditions, enhancing water solubility.
- **Lipophilicity:** The C-F bond adds lipophilicity () while simultaneously reducing the basicity of the aromatic ring.

Synthetic Methodology

Two robust, self-validating protocols are provided below. Protocol A yields the N-linked sulfonanilide (CAS 98611-90-6), while Protocol B yields the benzylic sulfonamide (Zonisamide analog).

Protocol A: Synthesis of N-(2-Fluorophenyl)methanesulfonamide

Reaction Type: Nucleophilic Sulfonylation (Schotten-Baumann conditions)

Reagents:

- 2-Fluoroaniline (1.0 equiv)
- Methanesulfonyl chloride (MsCl) (1.1 equiv)
- Pyridine (solvent/base) or DCM/Triethylamine
- Temp: 0°C to RT

Step-by-Step Workflow:

- **Preparation:** Dissolve 2-fluoroaniline (10 mmol) in anhydrous Dichloromethane (DCM, 20 mL) under nitrogen atmosphere.
- **Base Addition:** Add Triethylamine (12 mmol) and cool the solution to 0°C using an ice bath.

- Sulfonylation: Dropwise add Methanesulfonyl chloride (11 mmol) over 15 minutes. Critical: Exothermic reaction; maintain temp < 5°C to prevent bis-sulfonylation.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- Workup: Quench with 1M HCl (to remove unreacted amine/pyridine). Wash organic layer with brine, dry over

, and concentrate.
- Purification: Recrystallize from Ethanol/Water to yield white needles.

Protocol B: Synthesis of (2-Fluorophenyl)methanesulfonamide (Benzylic)

Reaction Type: Strecker Sulfite Alkylation / Chlorination / Amination

Reagents:

- 2-Fluorobenzyl chloride^[2]^[3]
- Sodium Sulfite (

)
- Phosphorus Pentachloride (

) or
- Aqueous Ammonia (

)

Step-by-Step Workflow:

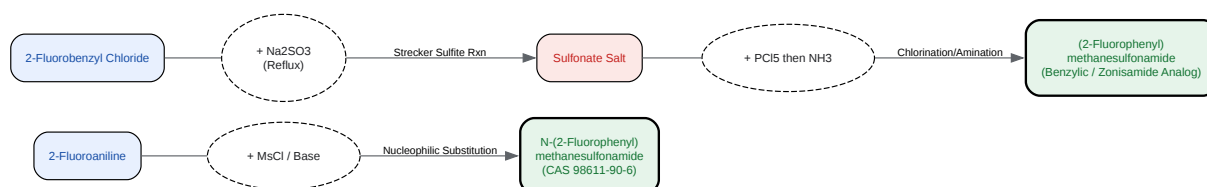
- Sulfonation: Reflux 2-fluorobenzyl chloride with saturated aq.

for 6 hours. Cool to precipitate sodium (2-fluorophenyl)methanesulfonate. Filter and dry.

- Activation: Mix the dry sulfonate salt with (1.1 equiv) and heat at 100°C for 1 hour (solvent-free). Caution: Generates byproduct.
- Extraction: Quench reaction mixture on ice. Extract the resulting sulfonyl chloride with DCM.
- Amination: Add the DCM solution dropwise to excess 28% aqueous ammonia at 0°C. Stir vigorously for 2 hours.
- Isolation: Evaporate DCM; the product precipitates as a white solid.

Visualizing the Reaction Pathways

The following diagram illustrates the divergent synthetic pathways for the two isomers.



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Figure 1: Divergent synthetic pathways for N-linked vs. C-linked (benzylic) sulfonamides.

Medicinal Chemistry Applications

Fragment-Based Drug Discovery (FBDD)

The **(2-fluorophenyl)methanesulfonamide** moiety is a "privileged scaffold" in FBDD libraries.

- Ligand Efficiency (LE): The molecule has a low molecular weight (MW ~189 Da) and high polarity, making it an ideal "fragment" starter.

- Binding Mode: The sulfonamide group acts as a classic hydrogen bond anchor.
 - Acceptor: The sulfonyl oxygens accept H-bonds from backbone amides (e.g., in kinases).
 - Donor: The N-H proton donates to catalytic residues (e.g., Asp/Glu).

Carbonic Anhydrase Inhibition (CAI)

The benzylic isomer (

) is structurally homologous to Zonisamide (Zonegran).

- Mechanism: The terminal unsubstituted sulfonamide (
) coordinates directly to the Zinc ion (
) in the active site of Carbonic Anhydrase enzymes.
- Selectivity: The 2-fluoro substitution alters the shape of the hydrophobic tail, potentially improving selectivity for CA isoforms (e.g., hCA IX over hCA II), which is crucial for developing anticancer agents with fewer side effects.

Quantitative Data Profile

Property	Value (Approx)	Source/Method
Molecular Weight	189.21 g/mol	Calculated
LogP (Octanol/Water)	1.45 (N-linked)	Consensus Model
Topological Polar Surface Area (TPSA)	42.5 Å ² (N-linked)	PubChem [1]
H-Bond Donors	1	Structural Count
H-Bond Acceptors	2	Structural Count
Rotatable Bonds	2	Structural Count

References

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Sources

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